

An In-depth Technical Guide to N-Ethylbutanamide in Chemical Research

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Compound of Interest

Compound Name: *N-Ethylbutanamide*

Cat. No.: *B082582*

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Disclaimer: Publicly available scientific literature and chemical databases contain limited specific information regarding the dedicated use of **N-Ethylbutanamide** in chemical research. This guide, therefore, provides a comprehensive overview based on the general properties, synthesis, and reactivity of secondary amides, with **N-Ethylbutanamide** serving as a representative example.

Introduction to N-Ethylbutanamide

N-Ethylbutanamide, also known as N-ethylbutyramide, is a secondary amide with the chemical formula $C_6H_{13}NO$. Amides are a crucial class of organic compounds characterized by a carbonyl group bonded to a nitrogen atom.^[1] The amide bond is notably stable and is the fundamental linkage in proteins, known as a peptide bond.^{[2][3]} Secondary amides, like **N-Ethylbutanamide**, have the nitrogen atom bonded to one hydrogen and two carbon atoms.^[1] ^[4] The reactivity of secondary amides is often influenced by steric hindrance around the nitrogen atom.^[5]

Physicochemical and Spectroscopic Data

Quantitative data for **N-Ethylbutanamide** is sparse. The following table summarizes available and predicted data for this compound.

Property	Value	Source/Method
Molecular Formula	C ₆ H ₁₃ NO	-
Molecular Weight	115.17 g/mol	-
CAS Number	13091-16-2	ChemWhat
Boiling Point	216.5±8.0 °C at 760 mmHg (Predicted)	ChemSpider
Density	0.9±0.1 g/cm ³ (Predicted)	ChemSpider
pKa	17.5±0.7 (Predicted)	ChemSpider

Experimental Protocols

While specific experimental protocols for **N-Ethylbutanamide** are not widely published, a general and robust method for its synthesis involves the reaction of a butanoyl derivative with ethylamine.

General Synthesis of **N-Ethylbutanamide** from Butanoyl Chloride:

Materials:

- Butanoyl chloride
- Ethylamine
- Anhydrous diethyl ether or dichloromethane
- Aqueous sodium hydroxide (NaOH) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer

- Separatory funnel
- Rotary evaporator

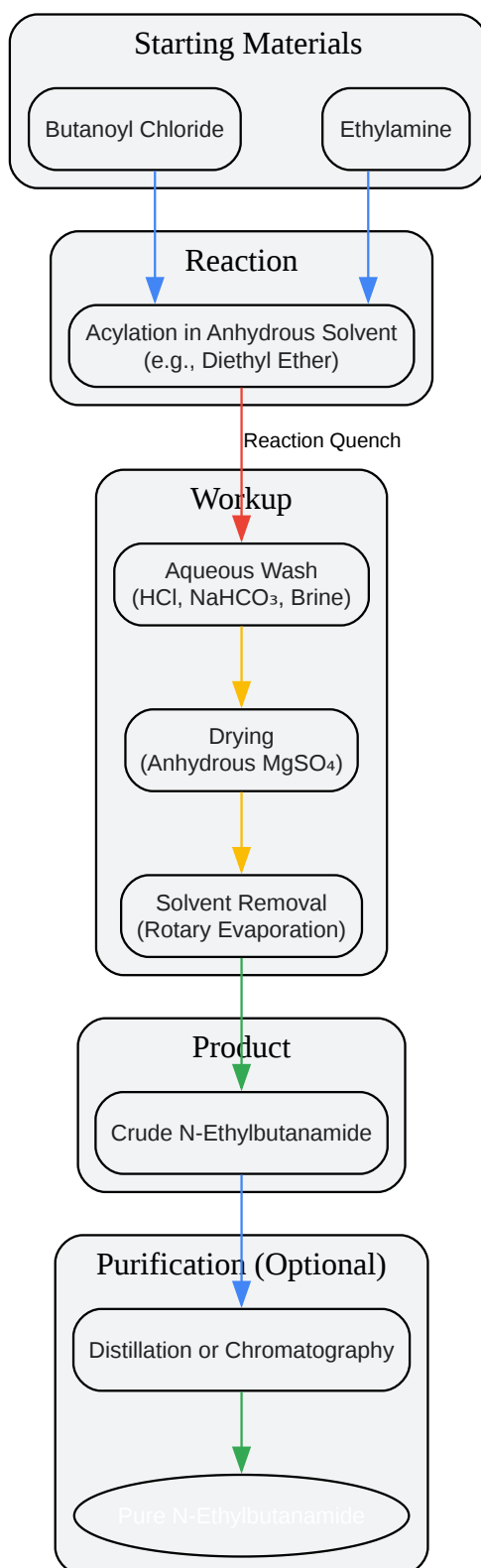
Procedure:

- In a round-bottom flask, dissolve ethylamine in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon) and cool the mixture in an ice bath.
- Slowly add butanoyl chloride dropwise to the stirred ethylamine solution. The reaction is exothermic, and the temperature should be maintained near 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with dilute hydrochloric acid (to remove excess ethylamine), saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield crude **N-Ethylbutanamide**.
- The crude product can be further purified by distillation or chromatography if necessary.

This method is a standard procedure for forming amides from acyl chlorides and amines.[6]

Visualized Workflows and Pathways

Synthesis Workflow for **N-Ethylbutanamide**



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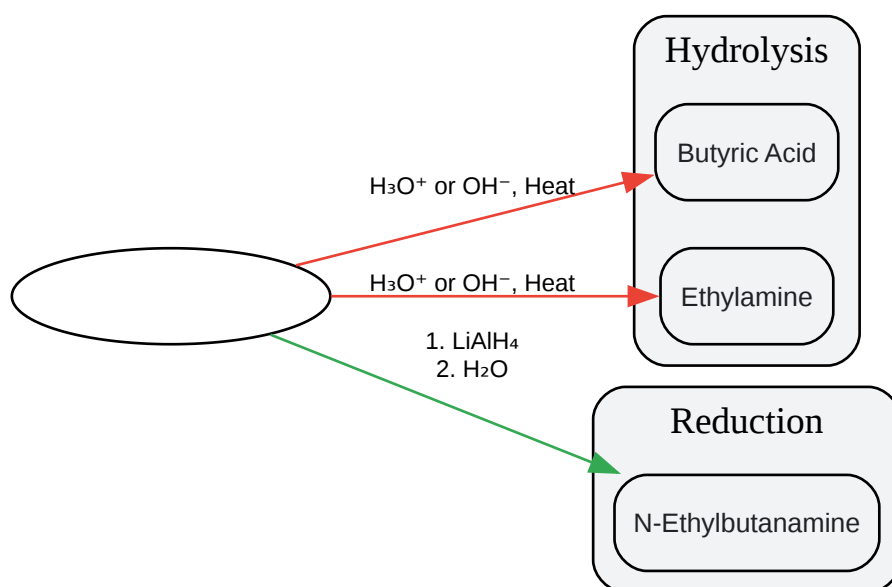
A generalized workflow for the synthesis of **N-Ethylbutanamide**.

Potential Research Applications and Reaction Pathways

Given the stability of the amide bond, **N-Ethylbutanamide** itself is not highly reactive.[2][7]

However, it can serve as a model compound or starting material in several areas of chemical research:

- **Model for Biological Systems:** The N-alkyl amide group is a fundamental component of peptides and proteins. Studies on the hydration and solvation of simple amides like **N-Ethylbutanamide** can provide insights into the behavior of more complex biological macromolecules. The size of the N-alkyl group has been shown to influence the hydration dynamics of amides.[8]
- **Precursor for Amine Synthesis:** Amides can be reduced to their corresponding amines. This is a common transformation in organic synthesis.[3][4]
- **Hydrolysis Studies:** The hydrolysis of amides to carboxylic acids and amines under acidic or basic conditions is a fundamental organic reaction.[4][7] **N-Ethylbutanamide** could be used to study the kinetics and mechanisms of this transformation.

General Reaction Pathways of **N-Ethylbutanamide**

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Key reaction pathways for a secondary amide like **N-Ethylbutanamide**.

Conclusion

While **N-Ethylbutanamide** is not a prominent compound in current chemical research literature, its structure as a simple secondary amide makes it a useful exemplar for understanding the fundamental properties and reactions of this important functional group. Further research could explore its specific physical properties, its potential as a solvent, or its use as a building block in the synthesis of more complex molecules. The methodologies and pathways described herein provide a foundational understanding for any researcher interested in the chemistry of N-alkyl amides.

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